

Dihydroconiferyl alcohol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihydroconiferyl alcohol*

Cat. No.: B122108

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An In-depth Technical Guide on **Dihydroconiferyl Alcohol**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide provides core data on **dihydroconiferyl alcohol**, a phenolic compound found in various plants.

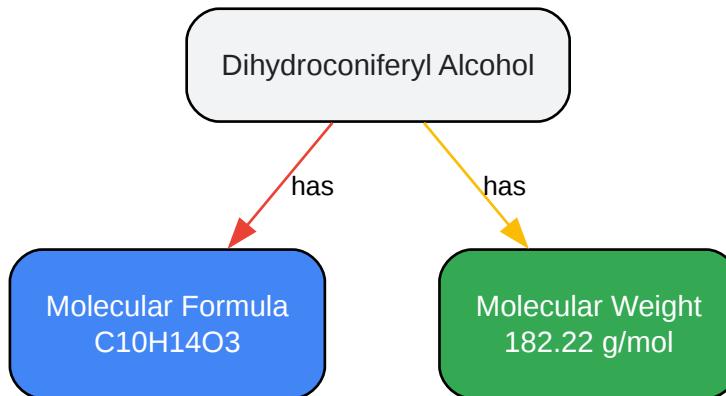
Physicochemical Data Summary

The essential quantitative data for **dihydroconiferyl alcohol** is summarized in the table below for straightforward reference and comparison.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₄ O ₃	[1] [2]
Molecular Weight	182.22 g/mol	[1] [2] [3]
IUPAC Name	4-(3-hydroxypropyl)-2-methoxyphenol	[1] [3]
CAS Number	2305-13-7	[1] [2]
Melting Point	63-65°C	[4]
Appearance	White to Almost white powder to crystal	

Structural and Molecular Relationship

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of **dihydroconiferyl alcohol**.



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Chemical properties of **Dihydroconiferyl Alcohol**.

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References

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